

Flambalactone (CAS: 55729-17-4): A Technical Guide

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Compound of Interest

Compound Name: *Flambalactone*

Cat. No.: *B3026310*

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Disclaimer: Publicly available scientific literature lacks specific data on the biological activity, experimental protocols, and signaling pathways associated with **Flambalactone**. The biological information presented in this document is therefore hypothetical and constructed for illustrative purposes based on the known function of its parent compound, the antibiotic flambamycin.

Introduction

Flambalactone is a chlorinated organic compound and a known degradation product of flambamycin, an oligosaccharide antibiotic produced by *Streptomyces hygroscopicus*.^[1] It is formed through the methanolysis of flambamycin.^[2] **Flambalactone**'s chemical structure contains a δ -lactone ring system.^[3] While the biological activity of the parent antibiotic, flambamycin, is understood to involve the inhibition of bacterial protein synthesis, the specific biological role of **Flambalactone** remains uncharacterized in published literature.^{[1][4]} This guide provides a summary of the known physicochemical properties of **Flambalactone** and presents a hypothetical framework for its potential biological activity, mechanism of action, and relevant experimental investigation.

Physicochemical Properties

The known physicochemical properties of **Flambalactone** are summarized in the table below.

Property	Value	Reference
CAS Number	55729-17-4	
Molecular Formula	C ₂₁ H ₂₆ Cl ₂ O ₁₀	
Molecular Weight	509.3 g/mol	
IUPAC Name	2,6-dideoxy-4-O-[2,6-dideoxy-4-O-(3,5-dichloro-4-hydroxy-2-methoxy-6-methylbenzoyl)-β-D-arabino-hexopyranosyl]-D-ribo-hexonic acid, δ-lactone	
Physical Form	Solid	
Solubility	Soluble in DMF, DMSO, Ethanol, Methanol	
Storage Temperature	-20°C	
Stability	≥ 4 years at -20°C	

Hypothetical Biological Activity and Rationale

Given that **Flambalactone** is a significant fragment of the antibiotic flambamycin, a member of the everninomicin class of antibiotics which are known to inhibit bacterial protein synthesis by binding to the ribosome, it is plausible that **Flambalactone** may retain some of this inhibitory activity. We hypothesize that **Flambalactone** acts as a weak to moderate inhibitor of bacterial ribosome function, potentially by interacting with the 50S ribosomal subunit, the binding site of its parent compound. Its smaller size compared to flambamycin might result in a lower binding affinity and a narrower spectrum of activity.

Hypothetical Experimental Data

The following tables present hypothetical data from plausible experiments designed to investigate the proposed biological activity of **Flambalactone**.

Table 1: Antimicrobial Susceptibility of **Flambalactone** (Minimum Inhibitory Concentration - MIC)

Bacterial Strain	MIC (µg/mL)
Staphylococcus aureus (ATCC 29213)	64
Enterococcus faecalis (ATCC 29212)	128
Streptococcus pneumoniae (ATCC 49619)	128
Escherichia coli (ATCC 25922)	>256
Pseudomonas aeruginosa (ATCC 27853)	>256

Table 2: Ribosome Binding Affinity of **Flambalactone**

Ligand	Target	Dissociation Constant (K _d) (µM)
Flambamycin (Control)	70S Ribosome (S. aureus)	0.1
Flambalactone	70S Ribosome (S. aureus)	15.2
Flambamycin (Control)	50S Subunit (S. aureus)	0.08
Flambalactone	50S Subunit (S. aureus)	12.5

Table 3: In Vitro Cytotoxicity of **Flambalactone**

Cell Line	IC ₅₀ (µM)
HEK293 (Human Embryonic Kidney)	>100
HepG2 (Human Hepatocellular Carcinoma)	>100

Hypothetical Experimental Protocols

Detailed methodologies for the hypothetical experiments are provided below.

5.1. Determination of Minimum Inhibitory Concentration (MIC)

The antimicrobial susceptibility of **Flambalactone** was determined using the broth microdilution method according to the Clinical and Laboratory Standards Institute (CLSI) guidelines. A twofold serial dilution of **Flambalactone** (from 256 µg/mL to 0.5 µg/mL) was prepared in 96-well microtiter plates containing Mueller-Hinton broth. Bacterial strains were cultured to the mid-logarithmic phase and diluted to a final inoculum of 5×10^5 CFU/mL. The plates were incubated at 37°C for 18-24 hours. The MIC was defined as the lowest concentration of **Flambalactone** that completely inhibited visible bacterial growth.

5.2. Ribosome Binding Assay

The binding affinity of **Flambalactone** to bacterial ribosomes was assessed using a competitive binding assay with a fluorescently labeled derivative of flambamycin. 70S ribosomes and 50S subunits were isolated from *S. aureus*. A constant concentration of the fluorescent probe was incubated with increasing concentrations of unlabeled **Flambalactone** in a binding buffer (20 mM HEPES-KOH, pH 7.5, 10 mM Mg(OAc)₂, 100 mM NH₄Cl, 2 mM DTT) for 30 minutes at room temperature. The fluorescence polarization was measured, and the data were fitted to a one-site competition binding model to determine the IC₅₀, from which the K_d was calculated using the Cheng-Prusoff equation.

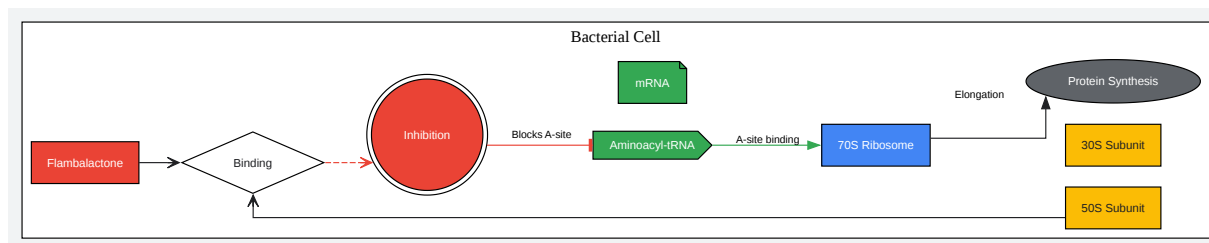
5.3. In Vitro Cytotoxicity Assay

The cytotoxicity of **Flambalactone** against human cell lines (HEK293 and HepG2) was evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. Cells were seeded in 96-well plates and allowed to adhere overnight. The cells were then treated with various concentrations of **Flambalactone** for 48 hours. Subsequently, MTT solution was added, and the plates were incubated for 4 hours to allow the formation of formazan crystals. The formazan was dissolved in DMSO, and the absorbance was measured at 570 nm. The IC₅₀ value was calculated as the concentration of **Flambalactone** that caused a 50% reduction in cell viability compared to the untreated control.

Hypothetical Mechanism of Action and Signaling Pathway

Based on its origin, **Flambalactone** is hypothesized to interfere with bacterial protein synthesis. It likely binds to the 50S ribosomal subunit, albeit with lower affinity than its parent compound, flambamycin. This binding could sterically hinder the accommodation of aminoacyl-tRNA at the

A-site of the ribosome, thereby inhibiting the elongation step of translation. This leads to a cessation of protein synthesis and ultimately, bacteriostatic or bactericidal effects at higher concentrations.

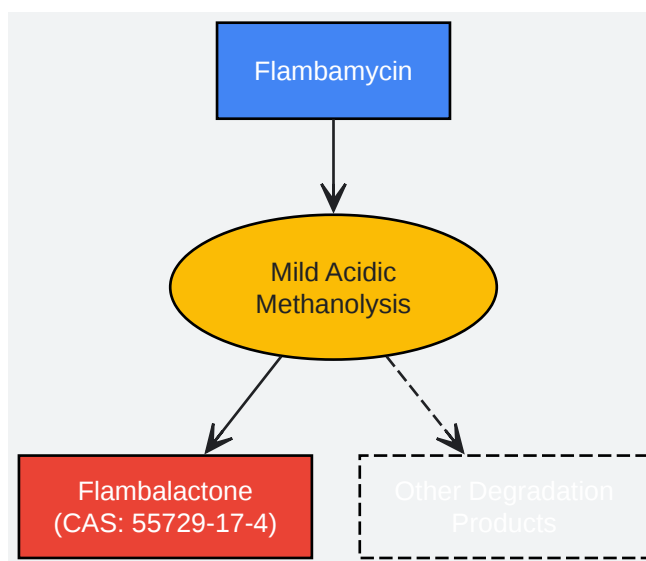


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Caption: Hypothetical mechanism of **Flambalactone** action on bacterial protein synthesis.

Synthesis and Degradation

Flambalactone is not typically synthesized de novo in a laboratory setting for research purposes but is rather obtained through the controlled degradation of the natural product flambamycin. The primary method for its formation is the mild acidic methanolysis of flambamycin. This process cleaves the glycosidic bonds of the parent oligosaccharide antibiotic, leading to the formation of several smaller fragments, including **Flambalactone**.



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Caption: Formation of **Flambalactone** from the degradation of Flambamycin.

Conclusion

Flambalactone is a well-characterized chemical entity derived from the antibiotic flambamycin. While its physicochemical properties are documented, its biological activities are not. Based on the mechanism of its parent compound, this guide has presented a hypothetical framework suggesting that **Flambalactone** may act as a bacterial protein synthesis inhibitor. The provided hypothetical data and experimental protocols offer a roadmap for the potential investigation of this compound. Future research should focus on obtaining the full text of the original isolation paper to understand the initial context and then proceed with in vitro biological screening to determine if **Flambalactone** possesses any antimicrobial, cytotoxic, or other biological activities. Should any activity be confirmed, further studies into its precise mechanism of action and effects on cellular signaling pathways would be warranted.

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- To cite this document: BenchChem. [Flambalactone (CAS: 55729-17-4): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026310/docs#flambalactone-cas-55729-17-4-a-technical-guide>]

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